

# Performance comparison of Diethyl cyclohexane-1,2-dicarboxylate and DINCH in PVC

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## Compound of Interest

Compound Name: *Diethyl cyclohexane-1,2-dicarboxylate*

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A Comprehensive Performance Comparison of **Diethyl Cyclohexane-1,2-dicarboxylate** (DEHCH) and DINCH in PVC

## A Guide for Researchers and Product Development Professionals

The selection of a suitable plasticizer is a critical consideration in the formulation of polyvinyl chloride (PVC) products, directly impacting their performance, safety, and regulatory compliance. As the industry moves away from traditional ortho-phthalate plasticizers due to health and environmental concerns, non-phthalate alternatives such as **Diethyl cyclohexane-1,2-dicarboxylate** (DEHCH) and 1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH) have emerged as leading contenders. This guide provides an objective comparison of the performance of DEHCH and DINCH in PVC, supported by experimental data, to aid researchers, scientists, and drug development professionals in making informed decisions.

## Overview of DEHCH and DINCH

**Diethyl cyclohexane-1,2-dicarboxylate** (DEHCH) is a non-phthalate plasticizer characterized by its excellent compatibility with PVC, low volatility, and high plasticizing efficiency. It is often positioned as a safer alternative to traditional plasticizers, suitable for sensitive applications such as toys, medical devices, and food contact materials.[\[1\]](#)

1,2-Cyclohexane dicarboxylic acid diisononyl ester (DINCH), commercially known as Hexamoll® DINCH, is another widely used non-phthalate plasticizer. It is produced by the hydrogenation of diisononyl phthalate (DINP) and is recognized for its favorable toxicological profile and good performance characteristics in PVC.<sup>[2]</sup> DINCH is also approved for use in food contact applications.

## Performance Comparison: Data Summary

The following tables summarize the key performance indicators of DEHCH and DINCH in PVC formulations based on available experimental data. It is important to note that direct comparative studies under identical conditions are limited, and the data presented here are compiled from various sources.

**Table 1: Mechanical Properties of Plasticized PVC**

Property	PVC with DEHCH	PVC with DINCH	Test Method
Tensile Strength (MPa)	Similar to DINCH	8.8 ± 0.4	ASTM D882
Elongation at Break (%)	Similar to DINCH	87 ± 5	ASTM D882
Shore A Hardness	Comparable to DINCH	~80	ASTM D2240

Note: Data for DINCH from a study with 40 phr plasticizer content. DEHCH data is based on a study stating similar performance to DINCH.

**Table 2: Migration Resistance in Food Simulants**

Food Simulant	Migration of DEHCH (% weight loss)	Migration of DINCH (% weight loss)	Test Method
Aqueous/Acidic Simulants	Low	Low	ASTM D1239
Fatty Food Simulants (e.g., Olive Oil)	Low	Low, but higher than in aqueous simulants	ASTM D1239

Note: Both plasticizers exhibit low migration, a key advantage over traditional phthalates. The rate of migration is generally higher in fatty food simulants due to the lipophilic nature of the plasticizers.[3][4]

**Table 3: Thermal Stability (Thermogravimetric Analysis - TGA)**

Property	PVC with DEHCH	PVC with DINCH	Test Method
Onset of Degradation (°C)	Data not available	~250-300 °C	TGA
Major Weight Loss Region (°C)	Data not available	~300-450 °C	TGA

Note: While specific TGA data for DEHCH was not available in the reviewed literature, its low volatility suggests good thermal stability, comparable to other high-molecular-weight plasticizers.[1]

## Experimental Protocols

### Mechanical Properties Testing

This test method determines the tensile properties of thin plastic sheeting.

- Specimen Preparation: Strips of the plasticized PVC sheet, typically 1 inch wide and 6 inches long, are cut.[5]
- Test Procedure: Specimens are conditioned at  $23 \pm 2$  °C and  $50 \pm 5$  % relative humidity.[6] They are then placed in the grips of a universal testing machine and pulled at a constant rate of crosshead displacement until they break.[5][7][8]
- Data Collection: The force required to break the specimen (tensile strength) and the extent of stretching before breaking (elongation at break) are recorded.[5][6]

This method measures the indentation hardness of plastics and elastomers.

- Specimen Preparation: A flat specimen with a minimum thickness of 6.4 mm is required.[9] If necessary, multiple layers can be stacked to achieve the required thickness.[10]
- Test Procedure: The durometer is pressed firmly against the specimen, ensuring the indenter is perpendicular to the surface.[11] The hardness reading is taken within one second of firm contact.[11]
- Data Collection: The Shore A hardness value is read directly from the durometer scale.[10]

## Migration Testing (ASTM D1239)

This standard test method covers the determination of the resistance of plastic films to extraction by chemicals.

- Specimen Preparation: Specimens of a standard size (e.g., 50 x 50 mm) are cut from the plasticized PVC sheet.[3]
- Test Procedure: The initial weight of the specimens is recorded. They are then completely immersed in the chosen food simulant (e.g., distilled water, 10% ethanol for aqueous foods; olive oil or isoctane for fatty foods) in a sealed container.[3] The immersion is carried out for a specified time and at a controlled temperature (e.g., 24 hours at 23°C).[3] After immersion, the specimens are removed, dried, and reweighed.
- Data Collection: The percentage of weight loss is calculated, which represents the amount of plasticizer that has migrated into the simulant.[3]

## Thermal Stability (Thermogravimetric Analysis - TGA)

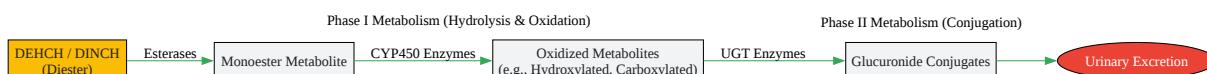
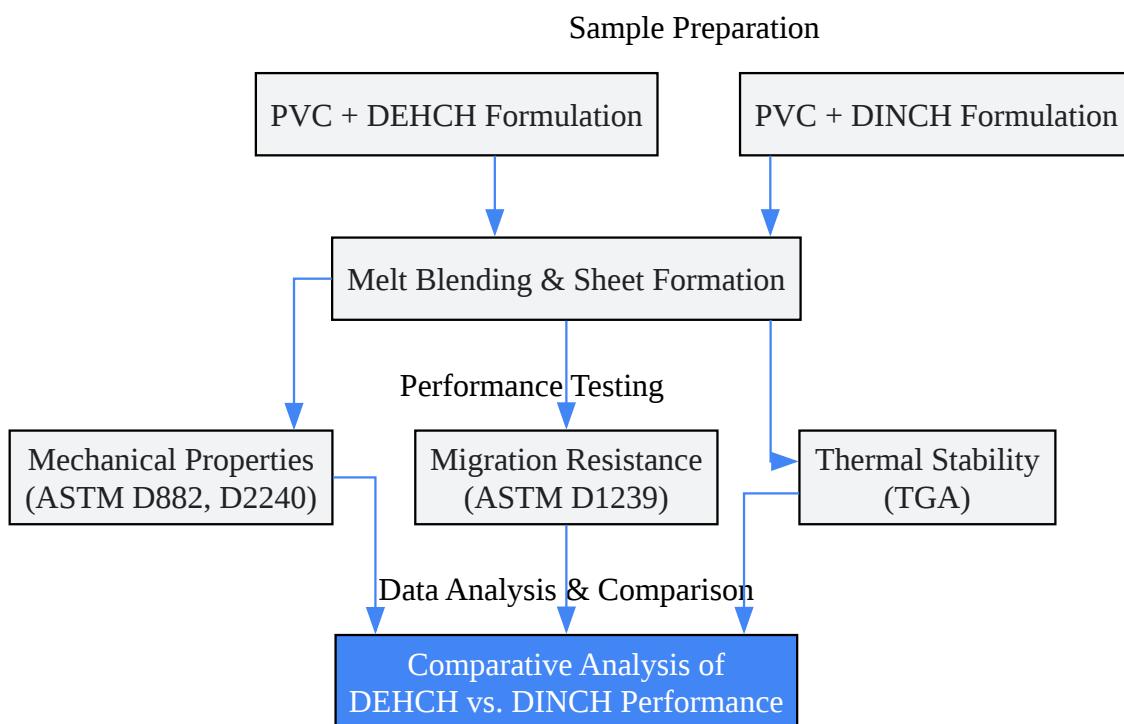
TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

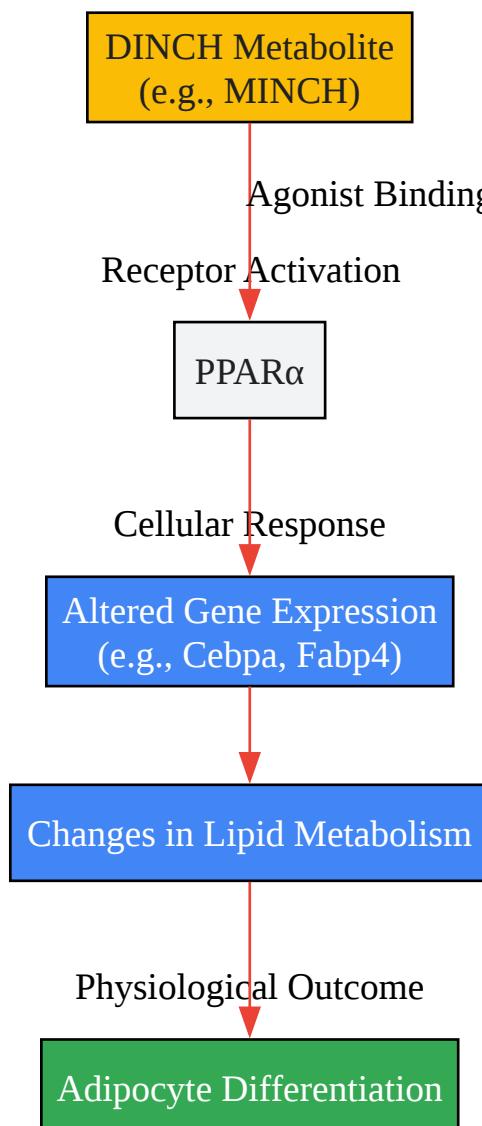
- Specimen Preparation: A small, representative sample of the plasticized PVC is placed in a TGA crucible.
- Test Procedure: The sample is heated at a constant rate (e.g., 10°C/min) in a controlled atmosphere (e.g., nitrogen or air).[12]

- Data Collection: The TGA instrument records the weight of the sample as the temperature increases. The resulting thermogram shows the temperatures at which weight loss occurs, indicating the degradation of the material.[12][13][14][15]

## Visualization of Pathways and Workflows

### Experimental Workflow for Performance Comparison



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